

Acetamidine Hydrochloride: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Acetamidine hydrochloride

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Abstract

Acetamidine hydrochloride (CAS No. 124-42-5) is a versatile chemical intermediate with significant applications in organic synthesis, particularly in the formation of heterocyclic compounds vital to the pharmaceutical and agrochemical industries.[1][2] As the hydrochloride salt of acetamidine, it serves as a stable and reactive building block for constructing complex molecular architectures.[2] This document provides an in-depth guide to the physical, chemical, and spectroscopic properties of **Acetamidine hydrochloride**. It includes summarized data tables, detailed experimental protocols for its synthesis and purification, and graphical representations of its core reactivity and preparation pathways to support its effective use in research and development.

Physical Properties

Acetamidine hydrochloride is a white to cream-colored, hygroscopic crystalline solid.[2][3][4][5] It often appears as colorless prisms and is known to be somewhat deliquescent, necessitating storage in a dry, airtight environment.[6][7][8]

Table 1: Physical Properties of **Acetamidine Hydrochloride**

Property	Value	Citations
Molecular Formula	C ₂ H ₇ CIN ₂	[4][5][6][9][10]
Molecular Weight	94.54 g/mol	[1][4][5][6][9]
Appearance	White to cream crystalline powder or colorless prisms.[1][4][5][11]	[1][4][5][11]
Melting Point	164–174 °C (Reported ranges vary)	[3][4][6][9][11][12]
Boiling Point	Decomposes upon heating.	[3][11]
pKa	12.1 (for the conjugate acid, acetamidinium ion)	[6]
Sensitivity	Hygroscopic and somewhat deliquescent.	[3][4][7]

Table 2: Solubility Profile of **Acetamidine Hydrochloride**

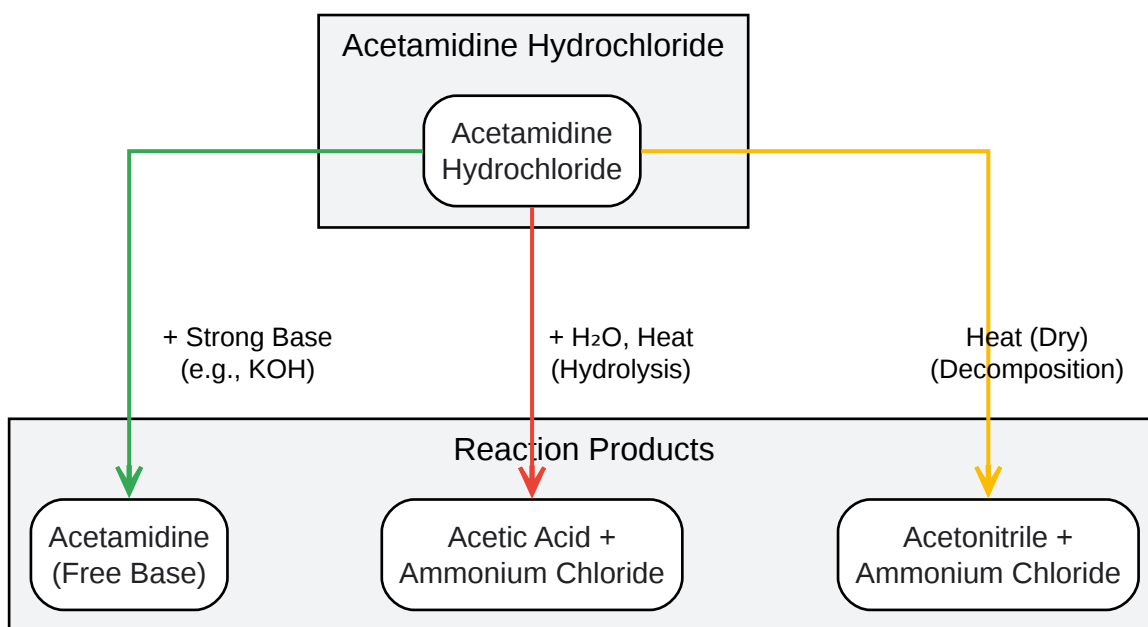
Solvent	Solubility	Citations
Water	Soluble (11 g/100 mL at 20 °C); also reported as freely soluble (1 g/mL).	[3][4][9][13]
Alcohols (Ethanol, Methanol)	Soluble.	[3][6]
Acetone	Insoluble (one source reports soluble).	[3][6][13]
Chloroform	Insoluble.	[3]
Diethyl Ether	Insoluble / Practically insoluble.	[3][6]
Ethyl Acetate	Insoluble.	[3]
Toluene	Insoluble.	[3]

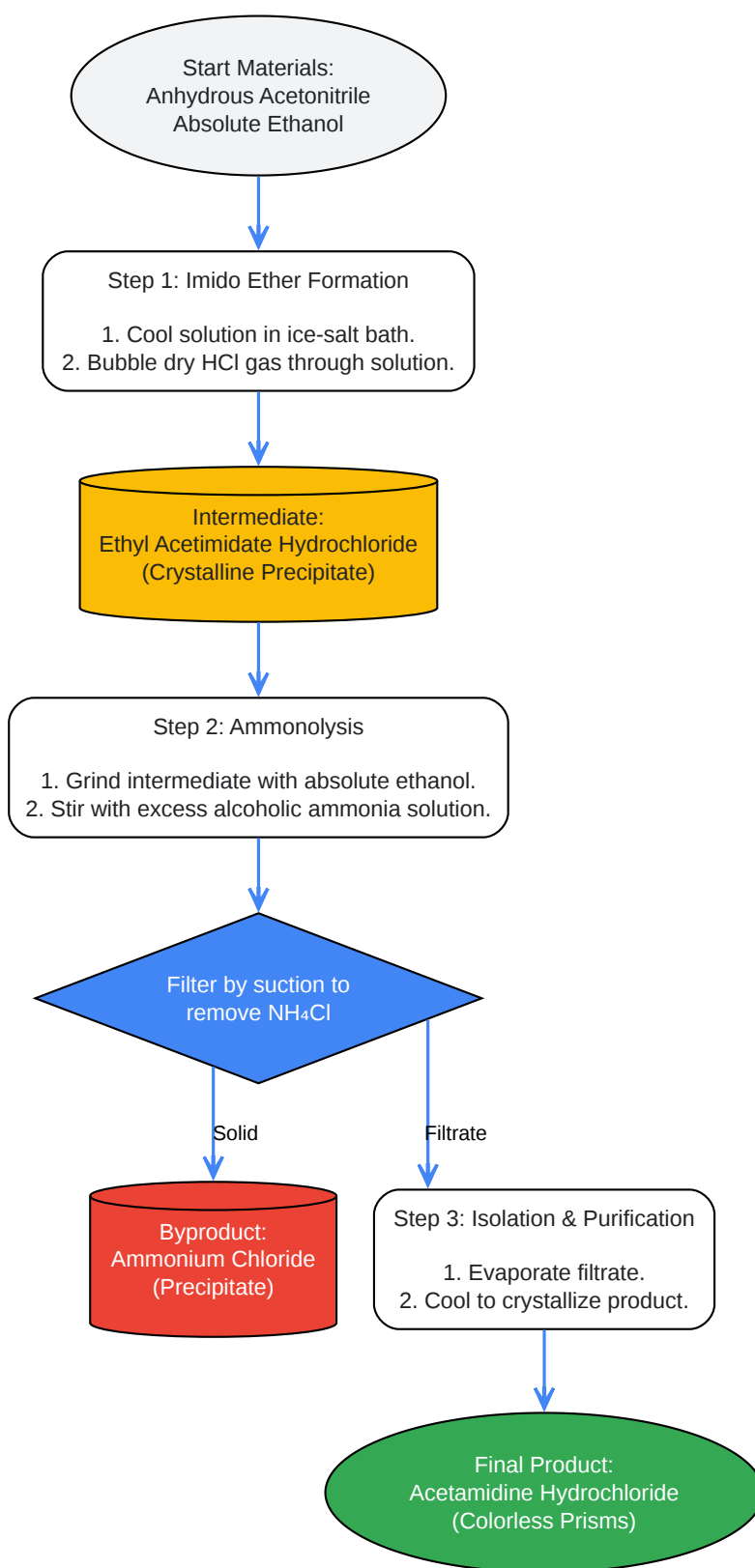
Chemical Properties and Reactivity

The chemical utility of **Acetamidine hydrochloride** stems from the reactivity of the amidine functional group. It serves as a precursor to the free base, acetamidine, and is a key reactant in cyclization reactions.

Key Reactions:

- **Reaction with Strong Bases:** Treatment with a strong base, such as potassium hydroxide (KOH), deprotonates the acetamidine ion to yield the free base, acetamidine.[\[14\]](#)
- **Hydrolysis:** In aqueous solutions, particularly upon heating, it undergoes hydrolysis to produce acetic acid and ammonia (or ammonium chloride).[\[3\]](#)[\[6\]](#)[\[14\]](#)
- **Thermal Decomposition:** When heated in the absence of water (dry), it decomposes to form acetonitrile and ammonium chloride.[\[3\]](#)[\[14\]](#)
- **Heterocyclic Synthesis:** It is a foundational reagent for synthesizing various heterocycles. For instance, it reacts with malononitrile to form pyrimidines and is used in the synthesis of imidazoles and triazines.[\[3\]](#)[\[6\]](#)





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